

# Personal protective equipment for handling Pentyl 2-butenate

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## Compound of Interest

Compound Name: Pentyl 2-butenate

Cat. No.: B15349167

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## Essential Safety and Handling Guide for Pentyl 2-butenate

This guide provides immediate safety, handling, and disposal information for **Pentyl 2-butenate**, tailored for research scientists and drug development professionals. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

## Physical and Chemical Properties

**Pentyl 2-butenate** is a combustible liquid that requires careful handling to prevent ignition.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value
CAS Number	25415-76-3[1]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> [1]
Molecular Weight	156.225 g/mol [1]
Appearance	Clear colorless to pale yellow liquid[1]
Boiling Point	194 °C[1]
Flash Point	172 °F (77.8 °C) (TCC)[1][2]
Specific Gravity	0.896 g/cm <sup>3</sup> [1]
NFPA Ratings	Health: 0, Fire: 2, Reactivity: 0[1]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **Pentyl 2-butenoate**.

PPE Category	Recommendation	Rationale
Eye Protection	Safety glasses or chemical safety goggles.[1] A full-face shield may be necessary for splash hazards.[3]	Protects eyes from splashes and irritation.
Hand Protection	Protective gloves. While specific breakthrough data for Pentyl 2-butenate is not available, nitrile or neoprene gloves are generally recommended for esters and organic solvents for splash protection.[1][4] For prolonged contact, consider heavier-duty gloves and consult manufacturer's compatibility charts.	Prevents skin contact and potential irritation.[5]
Skin and Body Protection	A lab coat (preferably flame-resistant) that covers the entire arms and legs, along with closed-toe shoes, must be worn.[3]	Protects skin from accidental splashes and contact.
Respiratory Protection	In case of insufficient ventilation, wear a suitable respiratory equipment.[1] An air-purifying respirator with an organic vapor cartridge may be appropriate.[6][7] The selection of a respirator depends on the airborne concentration of the chemical.[8]	Prevents inhalation of vapors, especially in poorly ventilated areas or during aerosol-generating procedures.

## Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for laboratory safety.

### Receiving and Storage:

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[5\]](#)
- Container: Keep the container tightly closed when not in use.[\[9\]](#)
- Segregation: Store away from incompatible materials. Although specific incompatibilities for **Pentyl 2-butenolate** are not listed, as a general precaution, store it separately from strong oxidizing agents.[\[1\]](#)

### Handling Procedures:

- Ventilation: All handling of **Pentyl 2-butenolate** should occur in a well-ventilated area, preferably inside a chemical fume hood.[\[1\]](#)[\[9\]](#)
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot plates, and spark-producing equipment.[\[1\]](#)[\[10\]](#)
- Transfer: When transferring from large containers (greater than 4 liters), ensure proper bonding and grounding to prevent static discharge.[\[3\]](#)[\[9\]](#)
- Hygiene: Do not eat, drink, or smoke in areas where **Pentyl 2-butenolate** is handled.[\[1\]](#)  
Always wash hands thoroughly after handling.[\[1\]](#)

### Spill Management:

- Evacuation: For large spills, evacuate the area immediately.
- Ventilation: Ensure the spill area is well-ventilated.[\[1\]](#)
- Containment: For small spills, use an absorbent material (e.g., sand, vermiculite) to contain the liquid.[\[1\]](#)
- Collection: Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[\[11\]](#)

- Decontamination: Clean the spill area thoroughly with soap and water.

#### Disposal Plan:

- Waste Collection: Collect all **Pentyl 2-butenoate** waste, including contaminated absorbent materials, in a clearly labeled, sealed container.
- Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations.<sup>[1]</sup> This typically involves disposal through a licensed chemical waste contractor.<sup>[1]</sup>
- Environmental Release: Avoid releasing **Pentyl 2-butenoate** into the environment.<sup>[1]</sup>

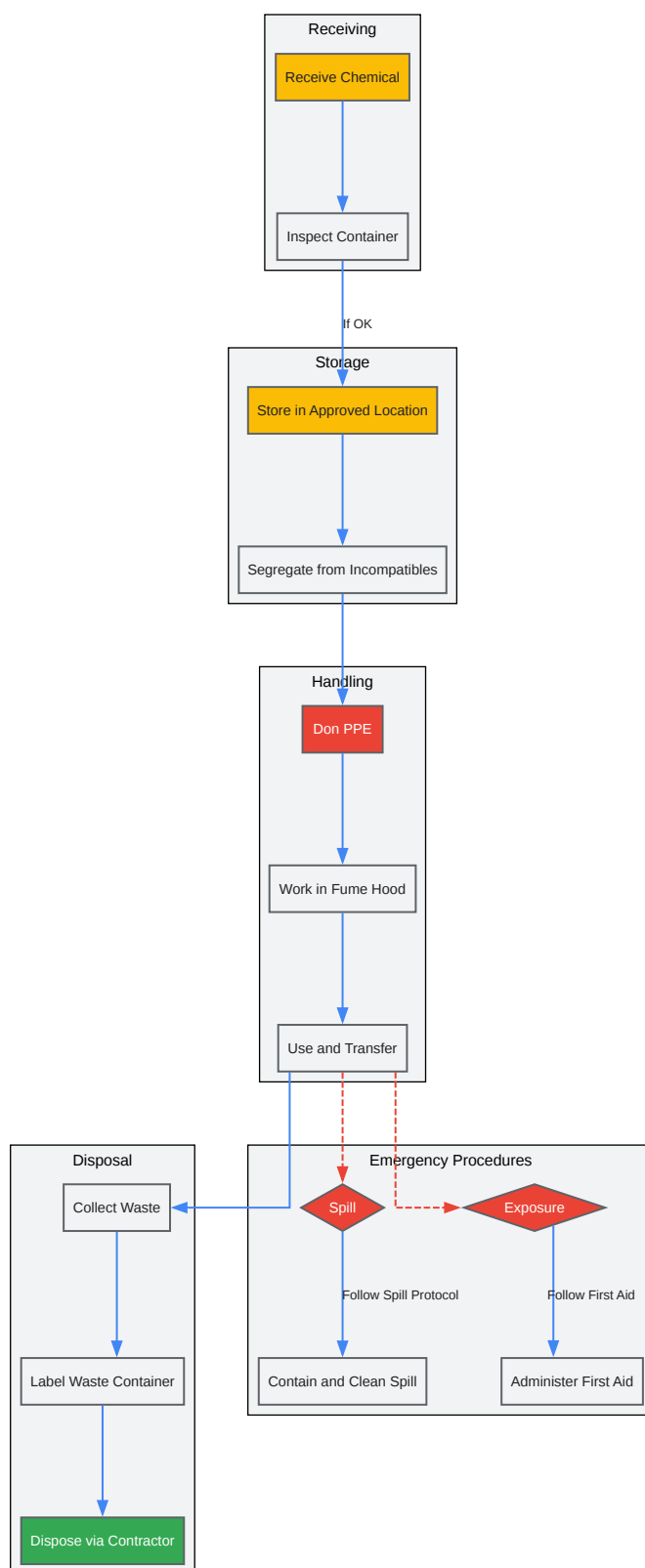
## Emergency First Aid Procedures

In the event of an exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. <sup>[1]</sup>
Skin Contact	Wash the affected skin with plenty of water. <sup>[1]</sup> Remove contaminated clothing.
Eye Contact	Rinse eyes cautiously with water as a precaution. <sup>[1]</sup> If wearing contact lenses, remove them if it is easy to do so and continue rinsing.
Ingestion	If the person is conscious, rinse their mouth with water. Call a poison center or physician if you feel unwell. <sup>[1]</sup> Do NOT induce vomiting.

## Workflow for Handling Pentyl 2-butenoate

The following diagram illustrates the logical workflow for the safe handling of **Pentyl 2-butenoate** from receipt to disposal.



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